Engineering Metabolic Stability: A Technical Guide to 1-Bromo-2-Methylpropane-d9

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Compound of Interest

Compound Name:	*1-Bromo-2-methylpropane-d9*
CAS No.:	*1080497-35-3*
Cat. No.:	*B566157*

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Introduction to Deuterated Alkyl Halides in Drug Design

In the landscape of modern Drug Metabolism and Pharmacokinetics (DMPK), the strategic incorporation of deuterium into active pharmaceutical ingredients (APIs) has transitioned from a niche concept to a validated therapeutic strategy. **1-Bromo-2-methylpropane-d9** (also known as isobutyl bromide-d9) serves as a critical synthetic building block for researchers aiming to append a fully deuterated isobutyl group onto drug scaffolds.

By replacing hydrogen atoms with their heavier isotope, deuterium, researchers can exploit the Kinetic Isotope Effect (KIE)[1]. Because the carbon-deuterium (C-D) bond possesses a lower zero-point vibrational energy than the carbon-hydrogen (C-H) bond, it requires significantly more activation energy to cleave during enzyme-mediated oxidative metabolism (such as those catalyzed by cytochrome P450 enzymes)[1]. This guide explores the physicochemical dynamics of **1-Bromo-2-methylpropane-d9** and provides a self-validating experimental framework for its application in organic synthesis.

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Molecular Weight Dynamics and Physicochemical Properties

The fundamental utility of **1-Bromo-2-methylpropane-d9** lies in its mass variance. The standard, unlabeled 1-Bromo-2-methylpropane has a molecular formula of C_4H_9Br and a molecular weight of 137.02 g/mol [2].

When all nine hydrogen atoms (atomic mass ~1.008 Da) are substituted with deuterium atoms (atomic mass ~2.014 Da), the molecular formula becomes C_4D_9Br. This isotopic enrichment results in a precise molecular weight of 146.07 g/mol [3]. The causality behind this ~9.05 Da increase is purely subatomic; the addition of nine neutrons alters the mass and bond strength without significantly changing the steric volume or lipophilicity of the molecule.

Table 1: Physicochemical Comparison of Isobutyl Bromide Variants

Property	1-Bromo-2-methylpropane (Unlabeled)	1-Bromo-2-methylpropane-d9 (Deuterated)
Molecular Formula	C_4H_9Br	C_4D_9Br
Molecular Weight	137.02 g/mol	146.07 g/mol
CAS Number	78-77-3	1080497-35-3
Isotopic Mass Shift	N/A	+9.05 Da
Primary Application	Standard alkylation	KIE studies, LC-MS Internal Standards

Causality in Experimental Design: The S_n2 Alkylation Protocol

Appending a fully deuterated isobutyl group to a nucleophile (such as a secondary amine or phenol) requires precise control over reaction conditions. Although **1-bromo-2-methylpropane-d9** is a primary alkyl halide, the β -branching of the isobutyl group introduces significant steric hindrance.

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The Causality of Reagent Selection: If a strong base (e.g., sodium hydride or alkoxides) is used, the steric bulk will cause the reaction pathway to favor E2 elimination (yielding isobutylene-d8) rather than the desired S_n2 substitution. Therefore, a mild base in a polar aprotic solvent is strictly required to suppress elimination and drive the S_n2 pathway.

Step-by-Step Methodology: Deuterated Isobutylation

Step 1: Nucleophile Preparation

- Dissolve 1.0 equivalent of the target nucleophile (e.g., a phenol derivative) in anhydrous N,N-Dimethylformamide (DMF). Rationale: DMF is a polar aprotic solvent that solvates cations, leaving the nucleophile naked and highly reactive for S_n2.

Step 2: Base Activation

- Add 2.0 equivalents of finely powdered Potassium Carbonate (K_2CO_3). Stir at room temperature for 30 minutes. Rationale: K_2CO_3 is a mild base that deprotonates the nucleophile without being strong enough to trigger E2 elimination on the sterically hindered alkyl halide.

Step 3: Alkylation and Thermal Control

- Add 1.2 equivalents of **1-Bromo-2-methylpropane-d9** dropwise.
- Elevate the reaction temperature to 70°C and stir for 12-16 hours. Rationale: The steric hindrance of the β -branched isobutyl group creates a high activation energy barrier for the S_n2 transition state, necessitating thermal energy to achieve reasonable reaction kinetics.

Step 4: Self-Validating Analytical Checks

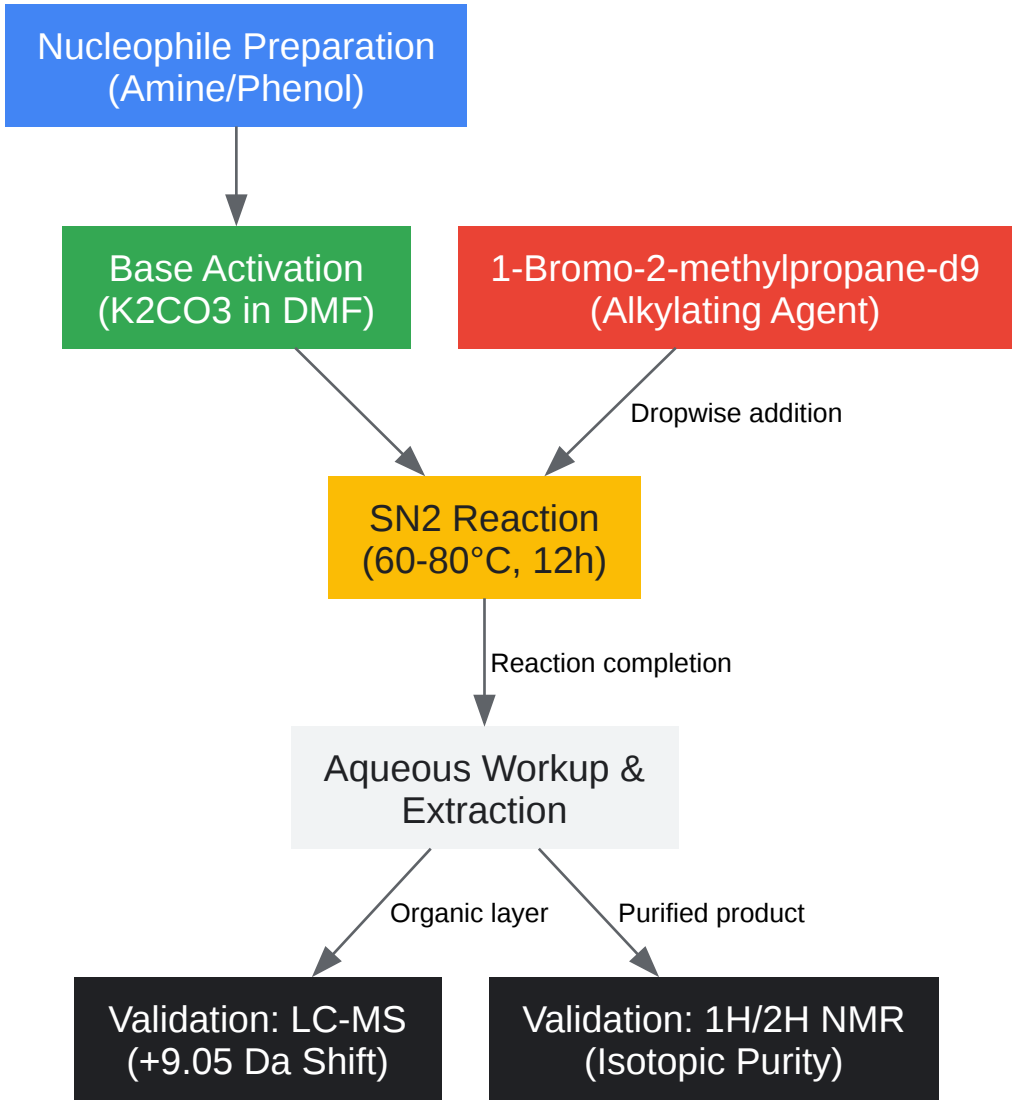
- LC-MS Validation: Quench a 10 μ L aliquot in methanol and analyze via LC-MS. The protocol validates itself when the product peak exhibits an exact mass shift of +9.05 Da relative to the theoretical unlabeled product mass.
- Aqueous Workup: Partition the mixture between Ethyl Acetate and water. Wash the organic layer with brine, dry over Na_2SO_4, and concentrate.

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- NMR Validation: Perform ^{1}H-NMR and ^{2}H-NMR (Deuterium NMR). The ^{1}H-NMR must show the absence of the isobutyl protons (indicating high isotopic purity), while the ^{2}H-NMR will confirm the incorporation of the -C_4D_9 group.

Visualizing the Synthetic and Validation Workflow

The following diagram illustrates the logical progression of the S_n2 alkylation protocol, highlighting the critical self-validation steps required to ensure isotopic integrity.



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Caption: SN2 Alkylation Workflow using **1-Bromo-2-methylpropane-d9** with built-in validation.

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References

- [2] National Center for Biotechnology Information. "1-Bromo-2-methylpropane | C4H9Br | CID 6555". PubChem Compound Database. Available at:[Link]

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Sources

- 1. isotope.com [isotope.com]
- 2. 1-Bromo-2-methylpropane | C4H9Br | CID 6555 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
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